Spectroscopic Data Analysis of 1-Phenethylamine: A Technical Guide

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Compound of Interest

Compound Name:	*1-Phenethylamine*
CAS No.:	*98-84-0*
Cat. No.:	*B3432204*

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This in-depth technical guide provides a comprehensive analysis of **1-phenethylamine** using fundamental spectroscopic techniques: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This document is intended for researchers, scientists, and professionals in drug development, offering not just data, but a deeper understanding of the structural information that can be gleaned from these powerful analytical methods.

Introduction to **1-Phenethylamine** and Spectroscopic Characterization

1-Phenethylamine (α-methylbenzylamine) is a primary amine with the chemical formula $C_8H_{11}N$. It is a colorless liquid and a key chiral intermediate in the synthesis of numerous pharmaceuticals and other biologically active compounds. The presence of a stereocenter at the benzylic position makes the characterization of its enantiomeric purity crucial in many applications. Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of **1-phenethylamine**. This guide will delve into the interpretation of its ^1H NMR, ^{13}C NMR, IR, and MS spectra, providing a foundational understanding for its analysis.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. For **1-phenethylamine**, both ^{1}H and ^{13}C NMR are vital for confirming its structure.

Experimental Protocol: NMR Sample Preparation

A well-prepared sample is critical for obtaining a high-quality NMR spectrum.

Step-by-Step Methodology:

- Sample Weighing: Accurately weigh approximately 10-20 mg of **1-phenethylamine** for ^{1}H NMR and 50-100 mg for ^{13}C NMR.
- Solvent Selection: Choose a suitable deuterated solvent. Chloroform-d ($CDCl_3$) is a common choice as it is a good solvent for **1-phenethylamine** and its residual peak at 7.26 ppm does not typically interfere with the signals of interest.
- Dissolution: Dissolve the sample in approximately 0.6-0.7 mL of the deuterated solvent in a clean, dry vial.
- Filtration: To remove any particulate matter that could degrade the spectral quality, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube.
- Internal Standard: For precise chemical shift referencing, a small amount of tetramethylsilane (TMS) can be added as an internal standard (δ 0.00 ppm).
- Capping and Labeling: Securely cap the NMR tube and label it clearly.

^{1}H NMR Spectrum Analysis

The ^{1}H NMR spectrum of **1-phenethylamine** provides information on the number of different types of protons, their chemical environment, and their connectivity.

Data Presentation: ^{1}H NMR of **1-Phenethylamine**

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.35 - 7.20	Multiplet	5H	Aromatic protons (C_6H_5)
~4.15	Quartet	1H	Methine proton (-CH)
~1.60	Singlet (broad)	2H	Amine protons ($-NH_2$)
~1.40	Doublet	3H	Methyl protons ($-CH_3$)

In-Depth Analysis & Interpretation:

- Aromatic Protons (δ ~7.35 - 7.20): The complex multiplet in this region is characteristic of the five protons on the monosubstituted benzene ring. The overlapping signals are due to small differences in their chemical environments and spin-spin coupling between them.
- Methine Proton (δ ~4.15): This quartet arises from the proton attached to the chiral carbon. It is split by the three adjacent methyl protons (n+1 rule, 3+1=4), resulting in a quartet. Its downfield shift is due to the deshielding effect of the adjacent phenyl group and the nitrogen atom.
- Amine Protons (δ ~1.60): The two protons of the primary amine group typically appear as a broad singlet. The broadness is a result of quadrupole broadening from the ^{14}N nucleus and chemical exchange with trace amounts of water or other protic species. The chemical shift of this peak can vary depending on the solvent and concentration.
- Methyl Protons (δ ~1.40): The three protons of the methyl group appear as a doublet because they are coupled to the single methine proton (n+1 rule, 1+1=2).

^{13}C NMR Spectrum Analysis

The ^{13}C NMR spectrum provides information about the different carbon environments in the molecule.

Data Presentation: ^{13}C NMR of **1-Phenethylamine**

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Chemical Shift (δ, ppm)	Assignment
~146	C1' (ipso-carbon of the phenyl ring)
~128	C3'/C5' (meta-carbons of the phenyl ring)
~127	C4' (para-carbon of the phenyl ring)
~126	C2'/C6' (ortho-carbons of the phenyl ring)
~51	C1 (methine carbon, -CH)
~25	C2 (methyl carbon, $-CH_3$)

In-Depth Analysis & Interpretation:

- Aromatic Carbons (δ ~126 - 146): Four distinct signals are observed for the six aromatic carbons due to the symmetry of the phenyl group. The ipso-carbon (C1'), directly attached to the ethylamine group, is the most downfield due to the substituent effect. The ortho (C2'/C6'), meta (C3'/C5'), and para (C4') carbons appear in the typical aromatic region.
- Methine Carbon (δ ~51): The signal for the chiral carbon (C1) appears around 51 ppm. Its chemical shift is influenced by the attached nitrogen and phenyl groups.
- Methyl Carbon (δ ~25): The methyl carbon (C2) gives a signal in the aliphatic region, around 25 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds.

Experimental Protocol: IR Sample Preparation (Neat Liquid)

For a liquid sample like **1-phenethylamine**, the simplest method is to acquire the spectrum of the neat liquid.

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Step-by-Step Methodology:

- Clean the ATR Crystal: Ensure the surface of the Attenuated Total Reflectance (ATR) crystal is clean. A background spectrum of the clean, empty crystal should be run first.
- Apply Sample: Place a single drop of **1-phenethylamine** directly onto the ATR crystal.
- Acquire Spectrum: Lower the press to ensure good contact between the sample and the crystal and acquire the IR spectrum.
- Clean Up: After analysis, thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft tissue.

IR Spectrum Analysis

The IR spectrum of **1-phenethylamine** displays characteristic absorption bands corresponding to its functional groups.[1][2]

Data Presentation: IR Spectrum of **1-Phenethylamine**

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group
3360, 3280	Medium	N-H stretch	Primary Amine ($-NH_2$)
3080, 3060, 3030	Medium	C-H stretch (aromatic)	Phenyl Group
2960, 2920, 2850	Strong	C-H stretch (aliphatic)	Ethyl Group
1600, 1495, 1450	Medium-Strong	C=C stretch (aromatic)	Phenyl Group
~1600	Medium	N-H bend (scissoring)	Primary Amine ($-NH_2$)
760, 700	Strong	C-H out-of-plane bend	Monosubstituted Phenyl

In-Depth Analysis & Interpretation:

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- N-H Stretching (3360, 3280 cm^{-1}): The two bands in this region are characteristic of the symmetric and asymmetric stretching vibrations of the primary amine group.
- C-H Stretching (3080-2850 cm^{-1}): The absorptions above 3000 cm^{-1} are due to the C-H stretching of the aromatic ring, while the strong absorptions below 3000 cm^{-1} correspond to the C-H stretching of the aliphatic methyl and methine groups.
- C=C Aromatic Stretching (1600, 1495, 1450 cm^{-1}): These absorptions are characteristic of the carbon-carbon double bond stretching within the phenyl ring.
- N-H Bending (~1600 cm^{-1}): The scissoring vibration of the N-H bonds in the primary amine group gives rise to a medium intensity band in this region.
- C-H Out-of-Plane Bending (760, 700 cm^{-1}): The strong bands in this "fingerprint" region are highly indicative of a monosubstituted benzene ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Experimental Protocol: GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a common technique for the analysis of volatile compounds like **1-phenethylamine**.

Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of **1-phenethylamine** in a volatile organic solvent such as methanol or dichloromethane.
- Injection: Inject a small volume (typically 1 µL) of the solution into the GC inlet.
- GC Separation: The sample is vaporized and separated based on its boiling point and interaction with the GC column.
- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer and is ionized, typically by Electron Ionization (EI).

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- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- Detection: The abundance of each ion is measured, generating a mass spectrum.

Mass Spectrum Analysis

The mass spectrum of **1-phenethylamine** shows a molecular ion peak and several characteristic fragment ions.[3]

Data Presentation: Mass Spectrum of **1-Phenethylamine**

m/z	Relative Intensity	Proposed Fragment
121	Moderate	$[M]^+$ (Molecular Ion)
120	Moderate	$[M-H]^+$
106	High	$[M-CH_3]^+$
77	Moderate	$[C_6H_5]^+$

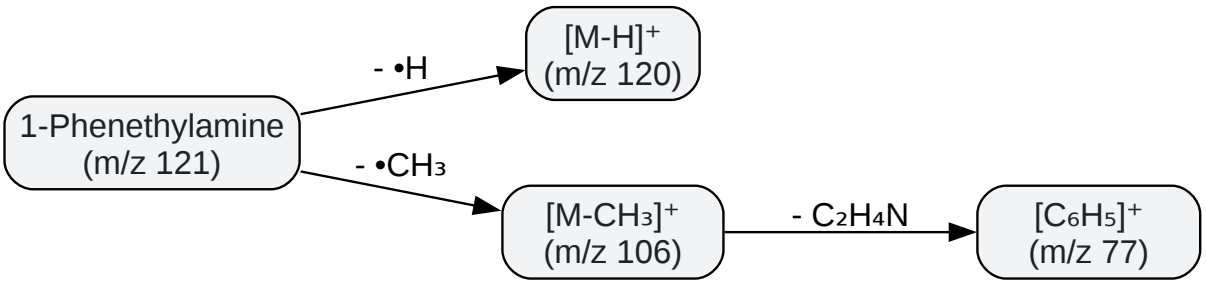
In-Depth Analysis & Interpretation:

- Molecular Ion (m/z 121): The peak at m/z 121 corresponds to the intact molecule with one electron removed, confirming the molecular weight of **1-phenethylamine**.
- $[M-H]^+$ (m/z 120): Loss of a hydrogen radical from the molecular ion is a common fragmentation pathway.
- $[M-CH_3]^+$ (m/z 106): Cleavage of the C-C bond between the methine and methyl groups results in the loss of a methyl radical ($\bullet CH_3$), leading to a stable benzylic cation. This is often a prominent peak in the spectrum.
- $[C_6H_5]^+$ (m/z 77): The peak at m/z 77 corresponds to the phenyl cation, formed by cleavage of the bond between the phenyl ring and the ethylamine side chain.

Fragmentation Pathway

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The major fragmentation of **1-phenethylamine** in EI-MS is driven by the formation of stable carbocations.



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Caption: Proposed mass spectrometry fragmentation pathway of **1-phenethylamine**.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive and unambiguous characterization of **1-phenethylamine**. ^{1}H and ^{13}C NMR confirm the carbon-hydrogen framework and the connectivity of the atoms. IR spectroscopy identifies the key functional groups, the primary amine and the monosubstituted phenyl ring. Mass spectrometry confirms the molecular weight and provides characteristic fragmentation patterns that further support the structure. This guide serves as a foundational reference for the spectroscopic analysis of **1-phenethylamine**, empowering researchers and scientists in their analytical endeavors.

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